

Pentaethylene Glycol: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentaethylene glycol

Cat. No.: B1679283

[Get Quote](#)

Introduction

Pentaethylene glycol (PEG-5) is a member of the polyethylene glycol (PEG) family, a class of polyether compounds known for their hydrophilicity, biocompatibility, and versatile chemical properties.^{[1][2]} Its unique characteristics make it a valuable component in a wide array of applications, from industrial processes to advanced pharmaceutical formulations.^{[1][3]} This in-depth technical guide provides a comprehensive overview of the chemical and physical properties of **pentaethylene glycol**, detailed experimental protocols for their determination, and insights into its applications in drug development.

Chemical and Physical Properties

Pentaethylene glycol is a clear, colorless to light yellow, and slightly viscous liquid at room temperature.^[1] It is miscible with water and soluble in many organic solvents, a property attributable to its hydrophilic polyether chain and terminal hydroxyl groups.

General and Structural Properties

Property	Value	Reference
IUPAC Name	2-[2-[2-[2-(2-hydroxyethoxy)ethoxy]ethoxy]ethoxy]ethanol	
Synonyms	3,6,9,12-Tetraoxatetradecane-1,14-diol, Pentaglycol	
CAS Number	4792-15-8	
Molecular Formula	C ₁₀ H ₂₂ O ₆	
Molecular Weight	238.28 g/mol	
SMILES String	OCCOCCOCCOCCOCCO	
InChI Key	JLFLNLZLINWHATN-UHFFFAOYSA-N	

Physical Properties

A summary of the key physical properties of **pentaethylene glycol** is presented below. These properties are crucial for its application in various scientific and industrial fields.

Property	Value	Conditions	Reference
Appearance	Clear colorless to yellow liquid	Ambient	
Melting Point	-8.6 °C		
Boiling Point	184 °C	at 2 mmHg	
338 - 340 °C	Atmospheric Pressure		
Density	1.126 g/mL	at 25 °C	
1.12 g/mL			
Refractive Index (n _D)	1.462	at 20 °C	
1.460	at 20 °C		
Flash Point	> 110 °C (> 230 °F)		
Vapor Pressure	1.68E-06 mmHg	at 25°C	
Water Solubility	Miscible		
Solubility in Organic Solvents	Chloroform (Slightly), Ethyl Acetate (Slightly)		

Experimental Protocols

Accurate determination of the physicochemical properties of **pentaethylene glycol** is essential for its application in research and development. The following sections detail the general methodologies for measuring key properties.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid. For a substance like **pentaethylene glycol**, which has a high boiling point at atmospheric pressure, vacuum distillation is often employed to determine the boiling point at a reduced pressure.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled, including a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. The system is connected to a vacuum pump with a manometer to monitor the pressure.
- **Sample Preparation:** A sample of **pentaethylene glycol** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Procedure:** The system is evacuated to the desired pressure (e.g., 2 mmHg). The flask is then heated gently. The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.

Determination of Density

Density is the mass of a substance per unit volume. It is a fundamental physical property that can be determined using various methods.

Methodology (using a pycnometer):

- **Apparatus:** A pycnometer (a flask with a specific, accurately known volume), an analytical balance.
- **Procedure:**
 - The empty pycnometer is cleaned, dried, and weighed.
 - The pycnometer is filled with distilled water of a known temperature and weighed to determine the volume of the pycnometer.
 - The pycnometer is then emptied, dried, and filled with **pentaethylene glycol** at the same temperature.
 - The pycnometer filled with the sample is weighed.
- **Calculation:** The density is calculated by dividing the mass of the **pentaethylene glycol** by the volume of the pycnometer.

Determination of Refractive Index

The refractive index of a material is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance and can be used to identify and assess its purity.

Methodology (using an Abbe Refractometer):

- Apparatus: An Abbe refractometer, a constant temperature water bath.
- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- Procedure:
 - A few drops of **pentaethylene glycol** are placed on the prism of the refractometer.
 - The prism is closed, and the sample is allowed to equilibrate to the desired temperature (e.g., 20 °C) by circulating water from the water bath.
 - The light source is switched on, and the eyepiece is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read directly from the instrument's scale.

Determination of Viscosity

Viscosity is a measure of a fluid's resistance to flow. For liquids, it is often determined using a viscometer.

Methodology (using a Capillary Viscometer):

- Apparatus: A capillary viscometer (e.g., an Ostwald viscometer), a constant temperature bath, a stopwatch.
- Procedure:
 - A known volume of **pentaethylene glycol** is introduced into the viscometer.

- The viscometer is placed in a constant temperature bath until the sample reaches thermal equilibrium.
- The liquid is drawn up into the upper bulb of the viscometer by suction.
- The time taken for the liquid to flow between two marked points on the capillary is measured using a stopwatch.
- Calculation: The kinematic viscosity is calculated using the viscometer constant and the measured flow time. The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid at that temperature.

Applications in Drug Development

Pentaethylene glycol's favorable properties, including its hydrophilicity, biocompatibility, and low toxicity, make it a valuable excipient and building block in drug development.

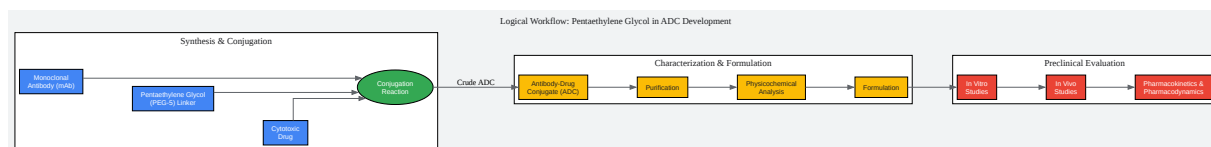
Solubility Enhancement

One of the primary applications of PEGs in pharmaceuticals is to enhance the aqueous solubility of poorly soluble active pharmaceutical ingredients (APIs). By incorporating **pentaethylene glycol** into a formulation, the overall hydrophilicity of the drug product can be increased, leading to improved dissolution and bioavailability.

Linker Technology

Pentaethylene glycol is frequently used as a flexible and hydrophilic linker in the design of complex drug molecules, such as antibody-drug conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs). The PEG linker can modulate the physicochemical properties of the conjugate, influencing its solubility, stability, and pharmacokinetic profile.

The following diagram illustrates the logical workflow of utilizing **pentaethylene glycol** as a linker in the development of an Antibody-Drug Conjugate (ADC).



[Click to download full resolution via product page](#)

Caption: Logical workflow for developing an Antibody-Drug Conjugate (ADC) using a **pentaethylene glycol** linker.

Nanoparticle Drug Delivery

Pentaethylene glycol and other PEGs are extensively used to modify the surface of nanoparticles for drug delivery applications. This process, known as PEGylation, creates a hydrophilic and sterically hindered shell around the nanoparticle.

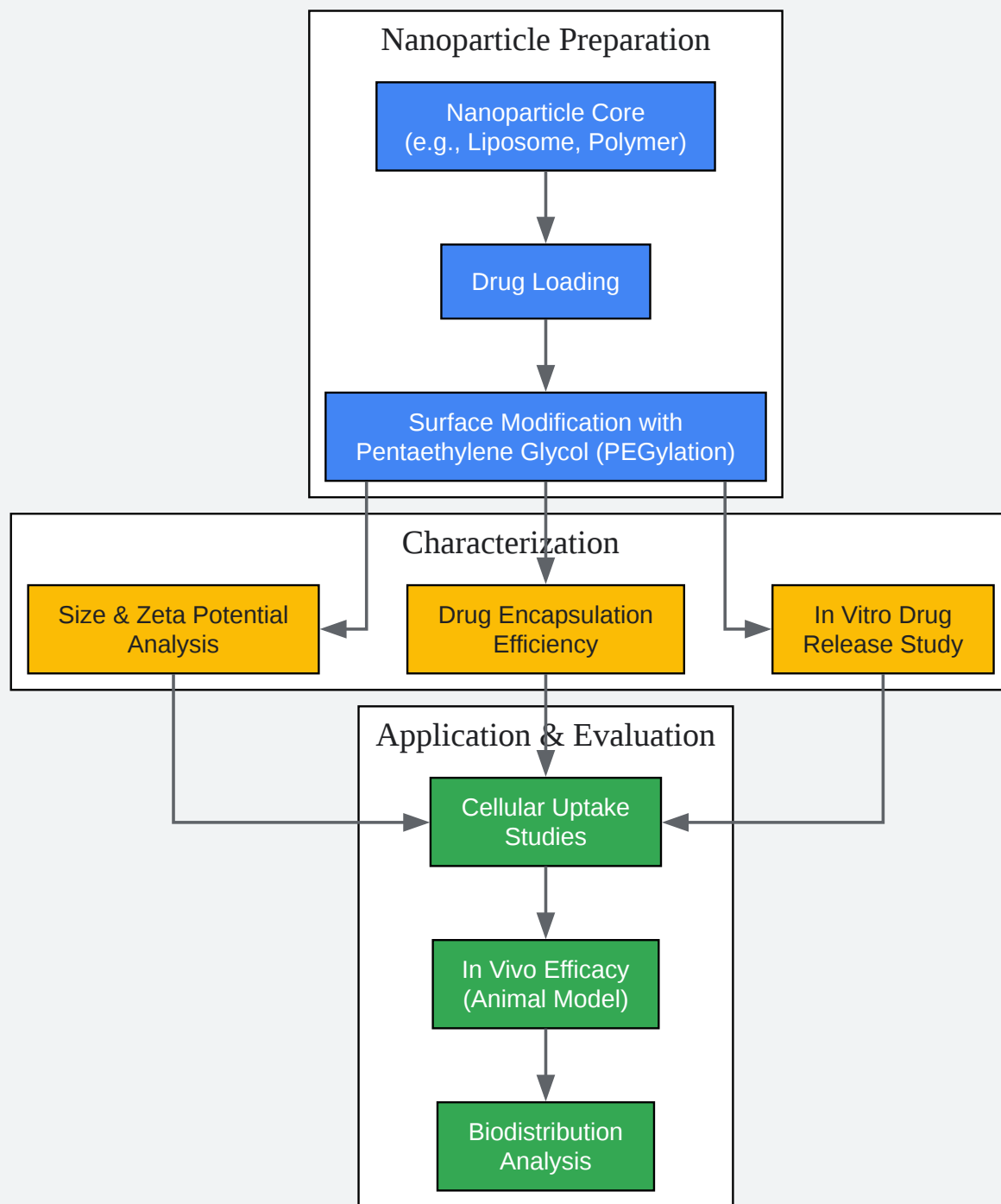
Benefits of PEGylation in Nanoparticle Drug Delivery:

- **Prolonged Circulation Time:** The PEG layer reduces opsonization (the process by which nanoparticles are marked for clearance by the immune system), leading to a longer circulation half-life of the drug carrier.
- **Reduced Immunogenicity:** PEGylation can mask the nanoparticle from the immune system, reducing the likelihood of an immune response.
- **Improved Stability:** The hydrophilic shell enhances the colloidal stability of the nanoparticles, preventing aggregation.

- Enhanced Permeability and Retention (EPR) Effect: For cancer therapy, the prolonged circulation of PEGylated nanoparticles allows them to accumulate preferentially in tumor tissues through the EPR effect.

The following diagram illustrates the workflow for the preparation and application of PEGylated nanoparticles for targeted drug delivery.

Experimental Workflow: PEGylated Nanoparticles for Drug Delivery

[Click to download full resolution via product page](#)

Caption: Experimental workflow for the preparation and evaluation of PEGylated nanoparticles for drug delivery.

Safety and Handling

Pentaethylene glycol is considered to have low toxicity. However, as with any chemical, appropriate safety precautions should be taken. It may cause skin and eye irritation. It is recommended to handle **pentaethylene glycol** in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including gloves and safety glasses. For detailed safety information, refer to the Safety Data Sheet (SDS).

Conclusion

Pentaethylene glycol possesses a unique combination of chemical and physical properties that make it a highly versatile and valuable compound for researchers, scientists, and drug development professionals. Its hydrophilicity, biocompatibility, and utility as a linker and surface modifier have solidified its role in modern pharmaceutical sciences. A thorough understanding of its properties and the experimental methods for their characterization is crucial for its effective application in developing innovative and effective therapeutic solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Pentaethylene glycol | 4792-15-8 [amp.chemicalbook.com]
- 3. PENTAETHYLENE GLYCOL - Ataman Kimya [atamanchemicals.com]
- To cite this document: BenchChem. [Pentaethylene Glycol: A Comprehensive Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1679283#chemical-and-physical-properties-of-pentaethylene-glycol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com